

In-Depth Technical Guide: 9-Methylfluorene-9-carboxylic Acid

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Compound of Interest

Compound Name: 9-methylfluorene-9-carboxylic Acid

Cat. No.: B1307454

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CAS Number: 3300-17-2

This technical guide provides a comprehensive overview of **9-methylfluorene-9-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. It covers the available physicochemical data, a proposed synthetic pathway, and contextual biological activities of related fluorene derivatives.

Physicochemical Properties

While extensive experimental data for **9-methylfluorene-9-carboxylic acid** is not readily available in public literature, its fundamental properties have been reported. These are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	3300-17-2	[1] [2]
Molecular Formula	C ₁₅ H ₁₂ O ₂	[1] [2]
Molecular Weight	224.25 g/mol	[1]
Boiling Point	315.2 °C at 760 mmHg	[2]
Flash Point	158.6 °C	[2]
Density	1.252 g/cm ³	[2]
Appearance	Solid	
InChI Key	PUPWRKQSVGUBQS- UHFFFAOYSA-N	
Canonical SMILES	CC1(C2=CC=CC=C2C3=CC=CC=C31)C(=O)O	[2]

Synthesis and Experimental Protocols

A direct, detailed experimental protocol for the synthesis of **9-methylfluorene-9-carboxylic acid** is not prominently described in the reviewed literature. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles and published syntheses of related fluorene compounds.

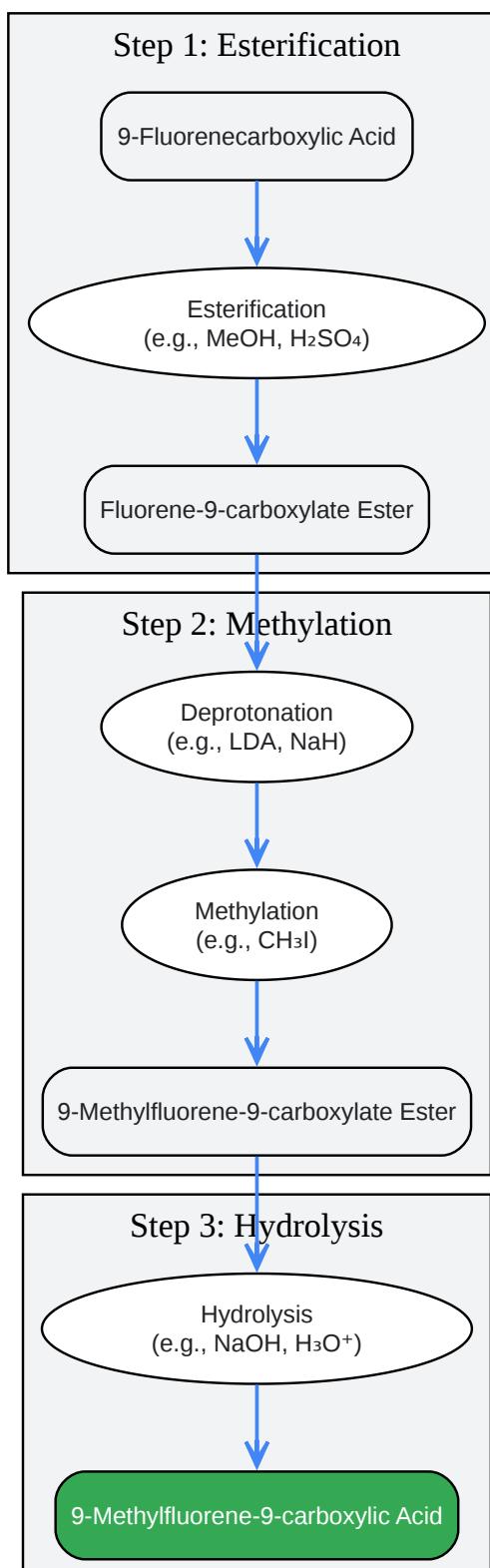
A logical approach would involve the methylation of the ester of 9-fluorenecarboxylic acid, followed by hydrolysis to yield the target compound. This multi-step synthesis is proposed as follows:

- Esterification of 9-Fluorenecarboxylic Acid: The starting material, 9-fluorenecarboxylic acid, can be converted to its methyl or ethyl ester to protect the carboxylic acid functionality and prevent unwanted side reactions during the subsequent methylation step.
- Methylation of the Fluorene-9-carboxylate Ester: The ester can then be deprotonated at the C9 position using a strong base, followed by quenching with a methylating agent (e.g., methyl iodide) to introduce the methyl group at the desired position.

- Hydrolysis of the Ester: The final step would involve the hydrolysis of the ester group back to a carboxylic acid, yielding **9-methylfluorene-9-carboxylic acid**.

Proposed Experimental Workflow

The following diagram illustrates the proposed synthetic workflow.

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References

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